

Interpreting unexpected results with MAP855

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Compound of Interest

Compound Name: WAY-855

Cat. No.: B1683283

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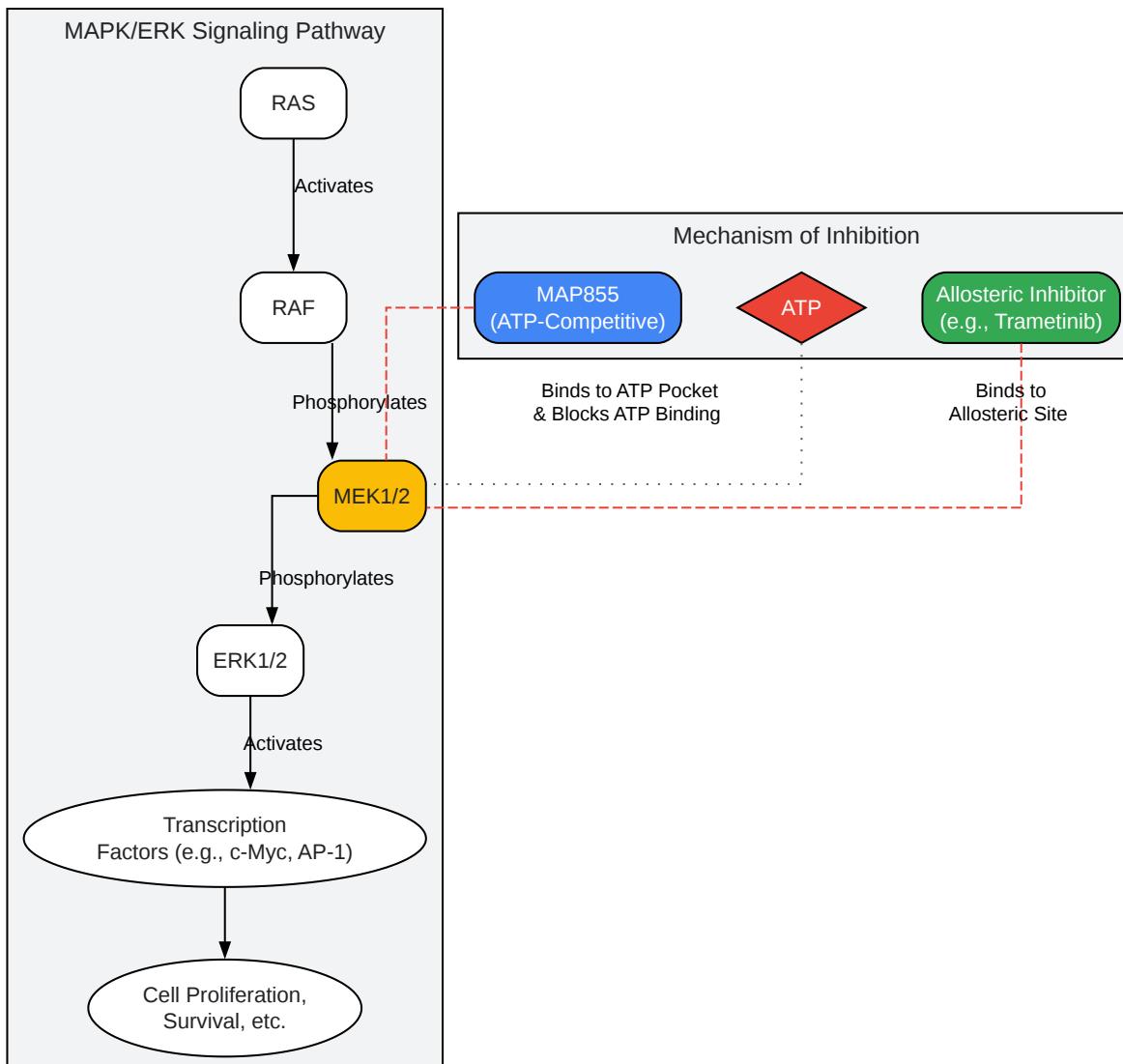
Technical Support Center: MAP855

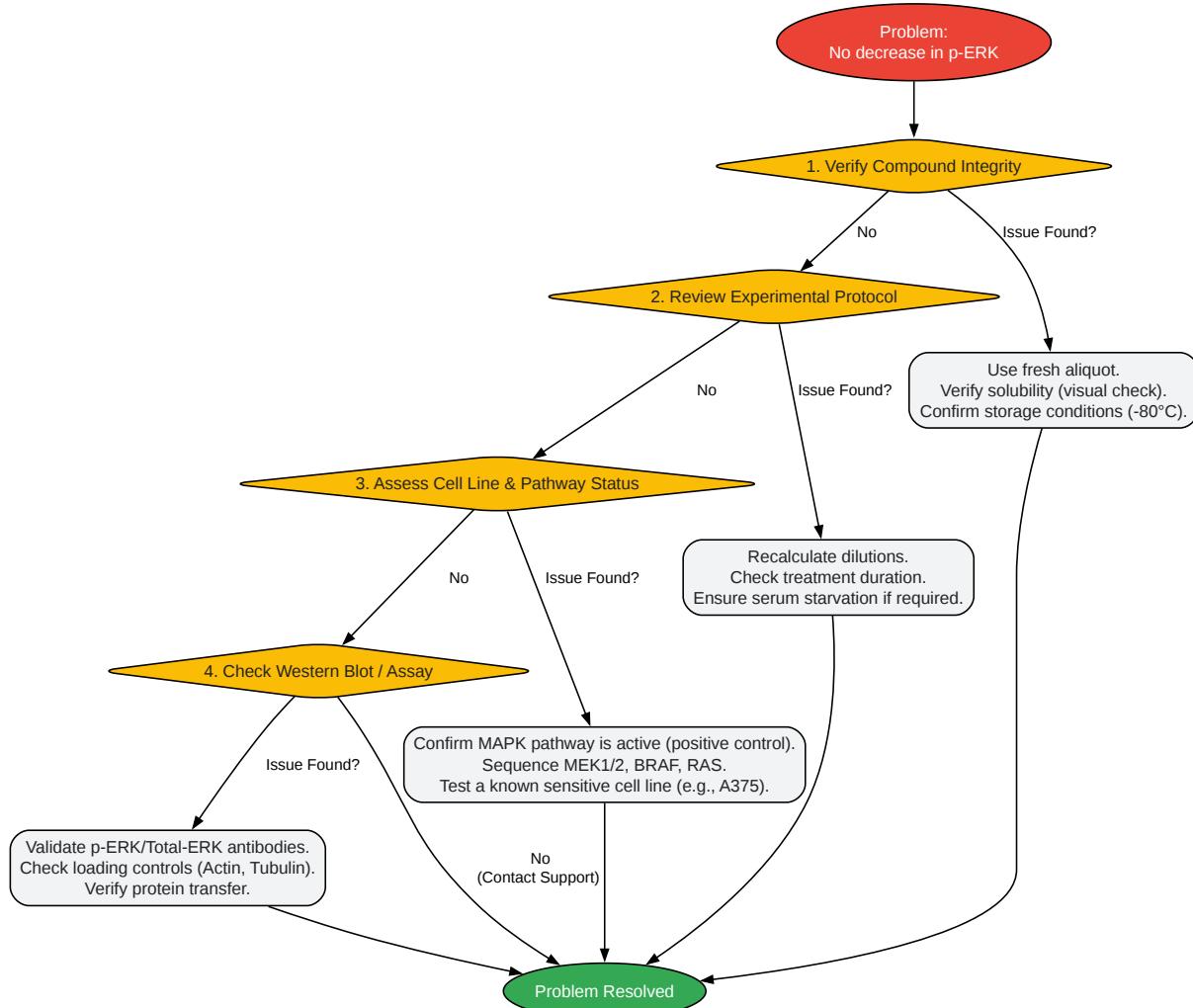
Welcome to the technical support center for MAP855. This guide is designed for researchers, scientists, and drug development professionals to help interpret and troubleshoot unexpected results during experiments with MAP855, a potent and selective ATP-competitive MEK1/2 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is MAP855 and what is its primary mechanism of action?

MAP855 is a highly potent, selective, and orally active inhibitor of MEK1/2 kinases.^{[1][2]} Its mechanism of action is ATP-competitive, meaning it binds to the ATP-binding pocket of the MEK1/2 enzyme, preventing the phosphorylation and subsequent activation of its downstream targets, ERK1/2.^{[3][4][5]} This mode of action is distinct from allosteric MEK inhibitors (e.g., trametinib) which bind to a different site on the enzyme.



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References

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